

An In-depth Technical Guide on the Rheological Properties of Pentaerythrityl Tetrastearate Melts

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Compound of Interest

Compound Name: Pentaerythrityl Tetrastearate

Cat. No.: B093931

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Disclaimer: Quantitative rheological data for pure **Pentaerythrityl Tetrastearate** (PETS) melts is not readily available in public scientific literature. This guide synthesizes information on the known physical properties of PETS, general principles of polymer melt rheology, and specific data from structurally analogous pentaerythrityl esters to provide a comprehensive overview for researchers, scientists, and drug development professionals. The rheological data presented for analogous compounds should be considered illustrative of the expected behavior of PETS.

Introduction

Pentaerythrityl Tetrastearate (PETS) is a tetraester formed from the reaction of pentaerythrityl and stearic acid. With the chemical formula $C_{77}H_{148}O_8$, it is a high molecular weight, waxy solid at room temperature.[1] PETS is widely utilized across various industries, including plastics, cosmetics, and lubricants, owing to its excellent thermal stability, lubricating properties, and function as a viscosity modifier.[1][2] In the pharmaceutical and cosmetics sectors, it serves as a thickening agent, emollient, and stabilizer in formulations.[3]

The performance of PETS in many of its applications, particularly in polymer processing and formulation development, is critically dependent on its rheological behavior in the molten state. Rheology, the study of the flow and deformation of matter, provides crucial insights into material processability and final product characteristics.[3] In polymer melts, PETS acts as both an internal and external lubricant, reducing friction and the viscosity of the polymer melt to improve flow properties.[2][4] This guide details the expected rheological properties of PETS melts,

outlines standard experimental protocols for their measurement, and presents data from analogous compounds to serve as a reference.

Physicochemical Properties of Pentaerythrityl Tetrastearate

Before delving into its rheological behavior, it is essential to understand the fundamental physicochemical properties of PETS. These properties provide context for its behavior at elevated, molten temperatures.

Property	Value	Reference
Appearance	White powder or solid	
CAS Number	115-83-3	
Molecular Formula	C77H148O8	[1]
Molecular Weight	1202.0 g/mol	[1]
Melting Point	55 - 65 °C	
Acid Value	≤ 2.0 mgKOH/g	
Saponification Value	185 - 195 mgKOH/g	
Iodine Value	≤ 2.0 gI2/100g	
Solubility	Soluble in ethanol and benzene; Insoluble in water	

Rheological Behavior of Pentaerythrityl Ester Melts

The rheological profile of a polymer melt is typically characterized by its viscosity and viscoelastic properties as a function of shear rate, temperature, and frequency. While specific data for PETS is scarce, the behavior of similar long-chain fatty acid esters provides valuable insight.

Shear Thinning Behavior

Polymer melts and complex fluids like molten PETS are typically non-Newtonian, meaning their viscosity is dependent on the applied shear strain.[3] Specifically, they exhibit shear thinning (or pseudoplastic) behavior, where viscosity decreases as the shear rate increases.[3]

At rest or under low shear, the long molecular chains of PETS are randomly oriented and entangled. This entanglement creates a high resistance to flow, resulting in high viscosity. As the shear rate increases, the polymer chains begin to disentangle and align in the direction of flow. This alignment reduces intermolecular friction and resistance, leading to a decrease in viscosity.[3] This property is crucial in processes like injection molding, where high shear rates in the mold allow the material to flow easily, while low shear rates upon cooling help the product maintain its shape.

Caption: Conceptual model of shear thinning in PETS melts.

Temperature Dependence of Viscosity

The viscosity of PETS melt is highly dependent on temperature. As temperature increases, the kinetic energy of the polymer chains increases, leading to greater molecular mobility and a reduction in intermolecular forces. This results in a significant decrease in viscosity.[3] This relationship is critical for defining the processing window for applications like extrusion and molding.

Viscoelastic Properties

Viscoelastic materials like PETS exhibit both viscous (liquid-like) and elastic (solid-like) properties. These are often characterized using oscillatory rheometry to measure the storage modulus (G') and the loss modulus (G'').[3]

- **Storage Modulus (G'):** Represents the elastic component and the energy stored during deformation.
- **Loss Modulus (G''):** Represents the viscous component and the energy dissipated as heat.

The ratio of G'' to G' ($\tan \delta$) indicates whether the material's behavior is predominantly viscous or elastic under specific conditions.[3]

Quantitative Data of Analogous Pentaerythrityl Esters

To illustrate the expected viscosity of PETS, the following table summarizes kinematic viscosity data for two structurally similar compounds: Pentaerythrityl Tetraoleate (PETO) and Pentaerythrityl Tetraisostearate (PETIS). PETO contains unsaturated oleic acid chains, while PETIS contains branched isostearic acid chains. PETS, with its saturated, linear stearic acid chains, is expected to exhibit higher viscosity and a higher melting point due to more efficient molecular packing and stronger van der Waals forces.

Parameter	Pentaerythrityl Tetraoleate (PETO)	Pentaerythrityl Tetraisostearate (PETIS)	Expected for Pentaerythrityl Tetrastearate (PETS)
Kinematic Viscosity @ 40°C (mm ² /s or cSt)	64	90	Higher than PETO and PETIS
Kinematic Viscosity @ 100°C (mm ² /s or cSt)	11.5	15.5	Higher than PETO and PETIS
Viscosity Index (VI)	185	165	High
Reference	[5] [6]	[5] [6]	Inferred

Experimental Protocols for Rheological Characterization

Standardized methods are used to measure the rheological properties of polymer melts. Rotational rheometry and capillary rheometry are two common techniques.[\[3\]](#)

Rotational Rheometry (for Viscosity and Viscoelasticity)

This method is ideal for characterizing viscosity at low to moderate shear rates and for determining viscoelastic properties (G' , G'').

Objective: To determine the relationship between shear stress, shear rate, and viscosity, and to characterize the material's viscoelastic response.[3]

Apparatus: A rotational rheometer equipped with a parallel-plate or cone-and-plate geometry and a temperature control unit (e.g., a Peltier plate).[3]

Methodology:

- **Sample Preparation:** PETS solid is heated above its melting point (e.g., to 70-80°C) until fully molten and homogenous.
- **Sample Loading:** A small amount of the molten sample is carefully placed onto the lower plate of the rheometer. The upper geometry (cone or plate) is lowered to a predefined gap, ensuring the sample fills the gap completely without overflowing.[3]
- **Temperature Equilibration:** The sample is allowed to equilibrate at the desired test temperature for a sufficient time to ensure thermal homogeneity.[3]
- **Shear Rate Sweep (for Viscosity):** A controlled shear rate is applied, typically increasing logarithmically (e.g., 0.1 to 100 s⁻¹). The instrument measures the corresponding shear stress. Apparent viscosity is then calculated at each shear rate.[3]
- **Oscillatory Test (for Viscoelasticity):** A small-amplitude, sinusoidal strain is applied to the sample over a range of frequencies. The resulting stress and the phase shift between the stress and strain are measured to calculate G' and G".[3]

Capillary Rheometry (for High Shear Rate Viscosity)

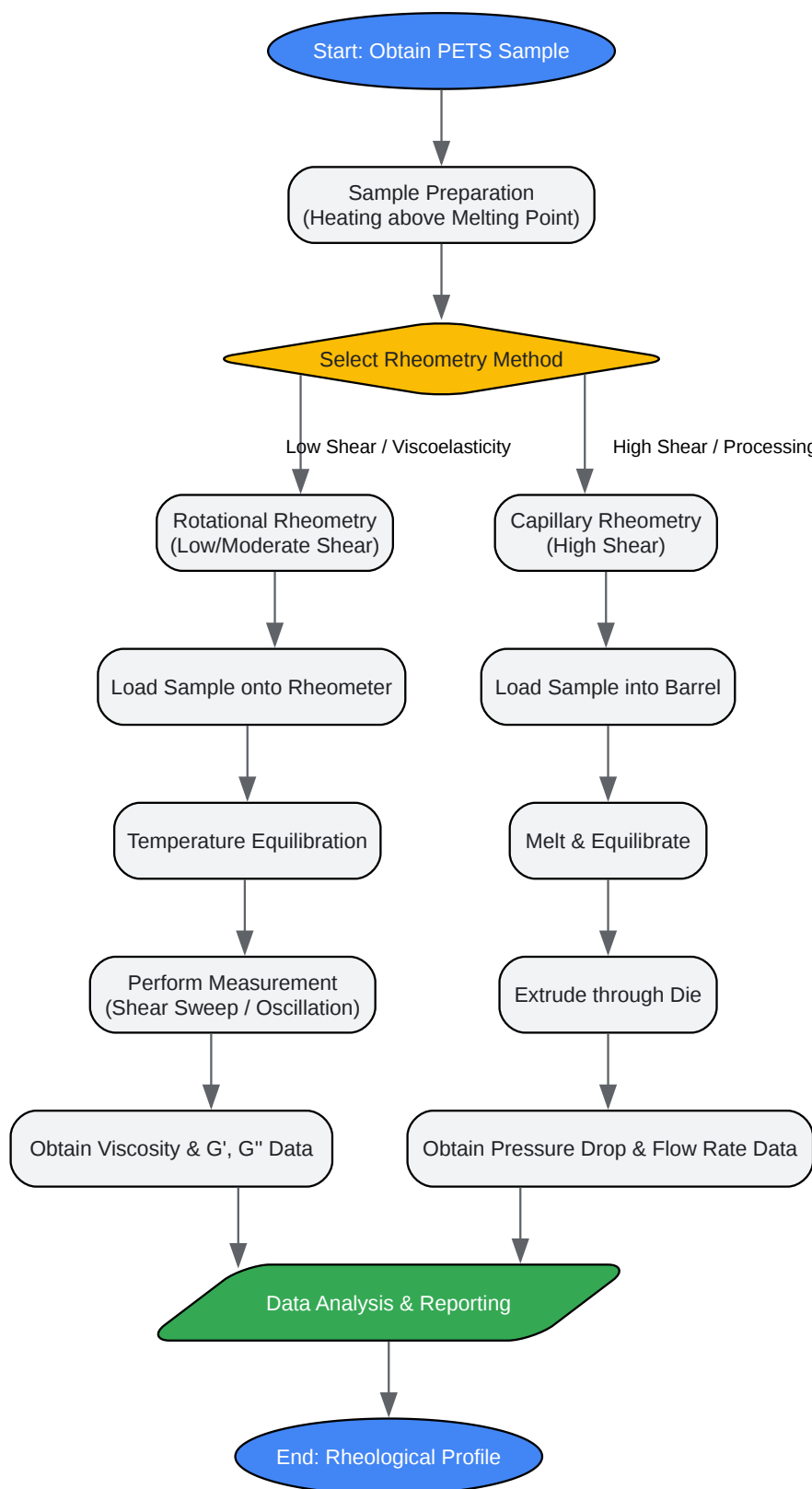
This technique is used to measure viscosity at the high shear rates relevant to processing conditions like injection molding and extrusion.

Objective: To measure the melt flow properties and viscosity of the material under high-shear-rate conditions.

Apparatus: A capillary rheometer consisting of a heated barrel, a piston, and a die of known dimensions.

Methodology:

- **Sample Loading:** PETS pellets or powder are loaded into the rheometer barrel.
- **Melting and Equilibration:** The material is heated to the desired test temperature and allowed to melt and reach thermal equilibrium.
- **Extrusion:** The piston moves at a constant, programmed speed, forcing the molten PETS through the capillary die.
- **Data Acquisition:** The pressure drop across the die and the volumetric flow rate are measured.
- **Calculation:** Shear stress at the wall and the apparent shear rate are calculated from the die geometry, pressure drop, and flow rate. These values are used to determine the viscosity at high shear rates. Corrections (e.g., Bagley and Rabinowitsch corrections) are often applied to obtain true viscosity values.



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Caption: A typical experimental workflow for rheological analysis.

Chemical Structure of Pentaerythrityl Tetrastearate

The molecular structure of PETS is fundamental to its rheological properties. It features a compact, central neopentane core (from pentaerythritol) with four long, linear, and flexible stearic acid chains. This structure contributes to its high molecular weight and the significant potential for chain entanglement in the molten state.

Caption: 2D chemical structure of **Pentaerythrityl Tetrastearate**.

Conclusion

The rheological properties of **Pentaerythrityl Tetrastearate** melts are integral to its function as a high-performance additive in plastics processing and as a texturizing agent in pharmaceutical and cosmetic formulations. While direct quantitative data is limited, an understanding of its physicochemical properties and data from analogous esters indicates that PETS melts behave as shear-thinning, viscoelastic fluids. Their viscosity is highly sensitive to both temperature and shear rate. The standardized experimental protocols described herein provide a robust framework for researchers to perform detailed characterization of PETS and similar materials, enabling optimization of processing conditions and formulation performance.

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